

# Myricetin-13C3 CAS number and molecular weight

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## Compound of Interest

Compound Name: Myricetin-13C3

Cat. No.: B12420949

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## Technical Guide: Myricetin-13C3

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides core information on the stable isotope-labeled flavonoid, **Myricetin-13C3**. This compound is a valuable tool in various research applications, particularly in quantitative analytical methods.

## Core Compound Data

The key quantitative data for **Myricetin-13C3** and its unlabeled counterpart are summarized below for easy reference and comparison.

Property	Myricetin-13C3	Myricetin (Unlabeled)
CAS Number	2687960-15-0[1][2]	529-44-2[2][3][4]
Molecular Formula	C <sub>12</sub> <sup>13</sup> C <sub>3</sub> H <sub>10</sub> O <sub>8</sub> [1]	C <sub>15</sub> H <sub>10</sub> O <sub>8</sub> [5][6]
Molecular Weight	321.21 g/mol [1]	318.24 g/mol [5][7]

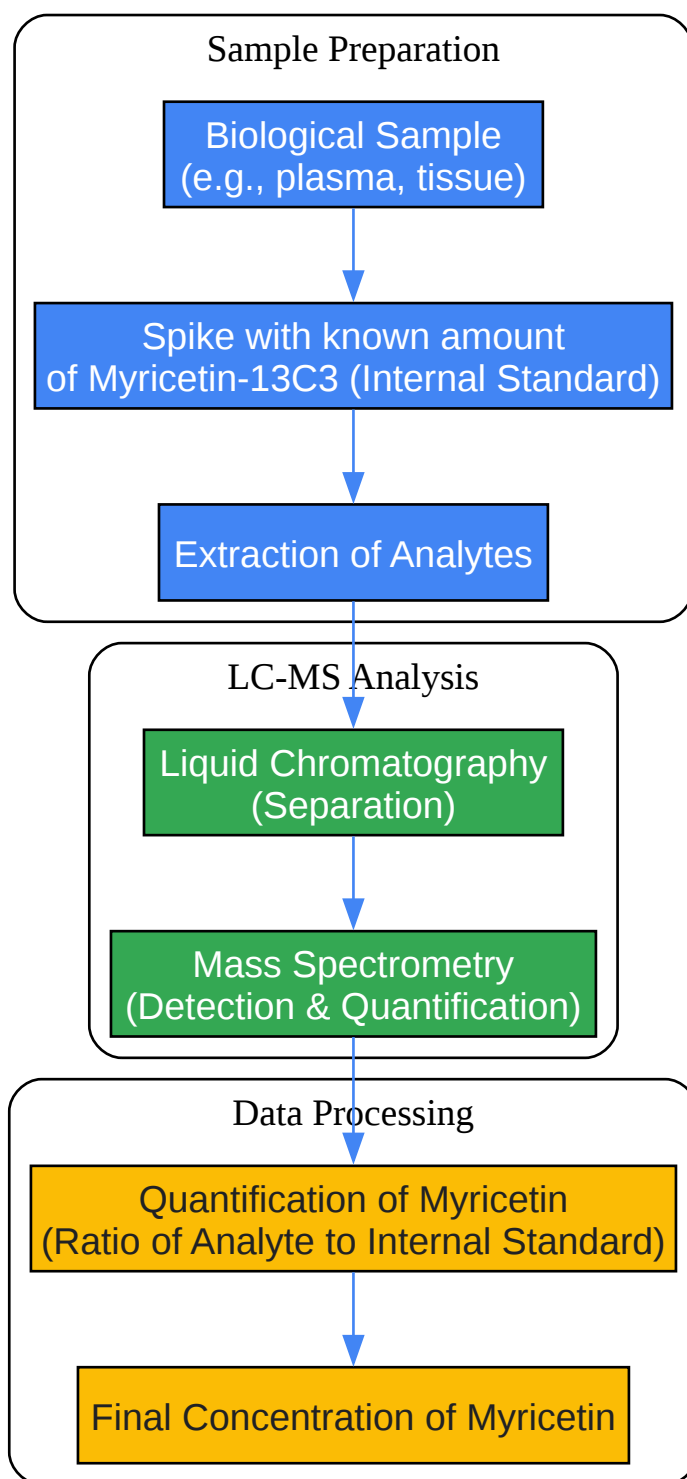
## Applications in Research

**Myricetin-13C3** serves as an internal standard for quantitative analysis by methods such as NMR, GC-MS, or LC-MS.[3] The incorporation of stable heavy isotopes allows for precise

differentiation from the naturally occurring analyte in biological samples. Myricetin itself is a plant-derived flavonoid with a wide range of biological activities, including antioxidant, anticancer, antidiabetic, and anti-inflammatory properties.[3]

## Experimental Workflow: Quantitative Analysis using Myricetin-13C3

The following diagram illustrates a general workflow for the use of **Myricetin-13C3** as an internal standard in a typical LC-MS (Liquid Chromatography-Mass Spectrometry) experiment. Detailed experimental protocols would require access to specific published research papers.

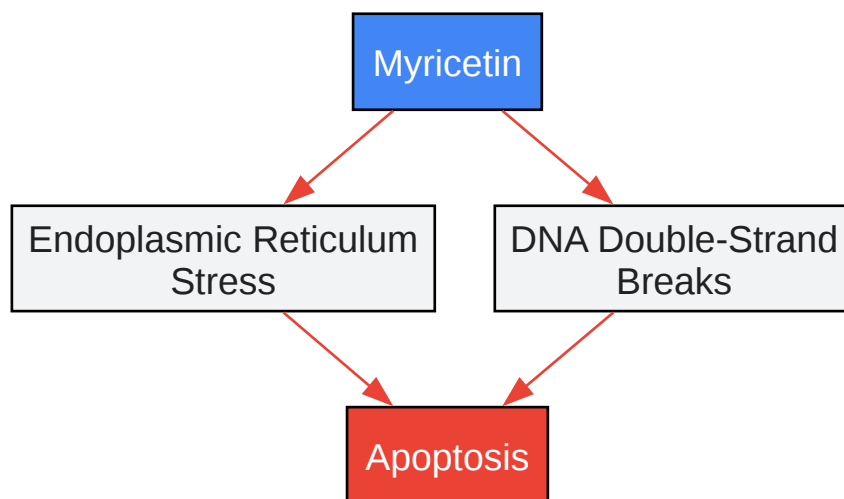


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Caption: Workflow for quantitative analysis using **Myricetin-13C3** as an internal standard.

## Signaling Pathways

Myricetin has been shown to induce apoptosis in human ovarian cancer cells through endoplasmic reticulum stress and DNA double-strand breaks. A simplified representation of a signaling pathway can be visualized, though specific molecular interactions would necessitate further detailed research.



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Caption: Simplified signaling pathway of Myricetin-induced apoptosis.

## Experimental Protocols

Detailed methodologies for experiments involving **Myricetin-13C3** are highly specific to the research application. The search results indicate its use as a tracer and internal standard[3], but do not provide specific protocols. For detailed experimental procedures, it is recommended to consult peer-reviewed scientific literature that has utilized **Myricetin-13C3** for quantitative studies.

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- To cite this document: BenchChem. [Myricetin-13C3 CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12420949#myricetin-13c3-cas-number-and-molecular-weight]

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